

# 4-Chloro-3-sulfamoylbenzoic acid reaction optimization conditions

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## Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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## Physical & Chemical Properties

The following table summarizes the fundamental properties of **4-Chloro-3-sulfamoylbenzoic acid** (CAS 1205-30-7), which are crucial for handling, identification, and purification steps [1] [2].

Property	Value / Description
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>4</sub> S [1]
Molecular Weight	235.64 g/mol [1] [2]
Melting Point	256-258 °C (lit.) [1]; 261 °C (reference) [2]
Appearance	White to almost white powder to crystal [2] [3]
Density	1.6±0.1 g/cm <sup>3</sup> [1]
Flash Point	257.6±32.9 °C [1]
Storage	Recommended in a cool, dark place, below 15°C [2] [3]

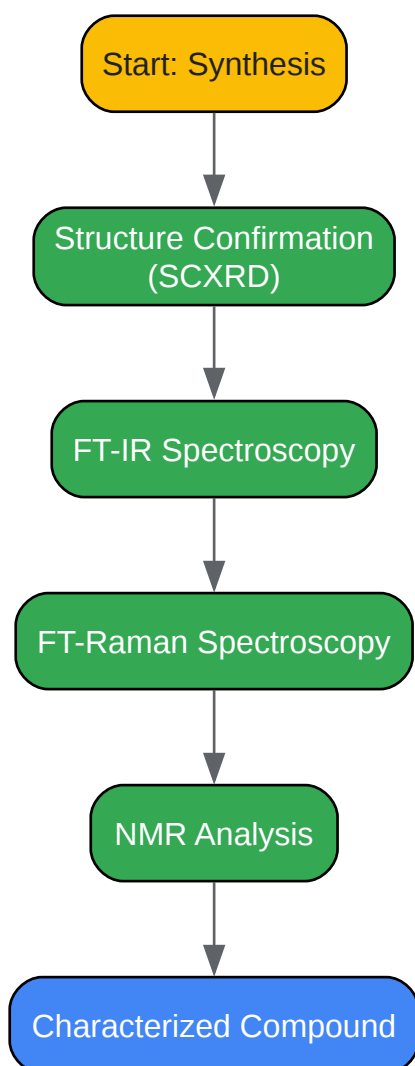
## Analytical Methods for Identification & Purity

This compound can be characterized and its purity monitored using several chromatographic and spectroscopic techniques.

- **Chromatographic Methods:** A validated **Thin-Layer Chromatography (TLC)** method exists for separating this compound from related substances.
  - **Stationary Phase:** Silica gel TLC plates [4]
  - **Mobile Phase:** n-butanol - 2-propanol - water - methylene chloride (10:7:2:5:3 v/v/v/v/v) [4]
  - **Retention Factor (Rf):** 0.51 [4]
  - **Detection:** Densitometric measurement at **235 nm** [4]
- **Spectroscopic Characterization:** A comprehensive study used multiple techniques to fully characterize the synthesized compound [5]:
  - **Single-Crystal X-ray Diffraction (SCXRD):** For definitive 3D structure confirmation.
  - **Fourier-Transform Infrared (FT-IR) Spectroscopy:** For identifying functional groups (recorded from 450 to 4000  $\text{cm}^{-1}$ ).
  - **Fourier-Transform Raman (FT-Raman) Spectroscopy:** For complementary vibrational data (recorded from 50 to 4000  $\text{cm}^{-1}$ ).
  - **Nuclear Magnetic Resonance (NMR):** For detailed molecular structure analysis.

## Experimental Workflow: From Synthesis to Characterization

The diagram below outlines the key steps for the synthesis and characterization of **4-Chloro-3-sulfamoylbenzoic acid** as described in research literature [5].



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## Biological Context & Relevance

Understanding the biological role of a compound can be critical in drug development. This molecule is known as a **hydrolytic metabolite of the diuretic drug Indapamide** [6]. Its formation in the body is part of the drug's biotransformation pathway.

## Frequently Asked Questions (FAQs)

**Q1: How can I distinguish 4-Chloro-3-sulfamoylbenzoic acid from its precursor or related impurities?**

You can use the TLC method detailed above. Under the specified conditions, this compound has an R<sub>f</sub> value of **0.51**, which is well-separated from common impurities like 4-chlorobenzoic acid (R<sub>f</sub> 0.72) and the drug clopamide (R<sub>f</sub> 0.87) [4].

**Q2: My compound analysis does not match the expected results. What are the definitive methods for structural confirmation?**

For unambiguous confirmation of the molecular structure, the most reliable method is **Single-Crystal X-ray Diffraction (SCXRD)** [5]. This should be complemented by a full suite of spectroscopic analyses, including FT-IR, FT-Raman, and NMR, to validate the functional groups and molecular connectivity [5].

**Q3: What is a key stability consideration for this compound?**

While specific stability studies for this acid were not found, its presence as a metabolite from the hydrolysis of Indapamide suggests that it is stable enough to be formed and detected in biological systems [6]. As with most fine chemicals, it is recommended to store it in a **cool, dark place** [2] [3].

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## References

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